

An In-depth Technical Guide to Ditrimethylolpropane Tetraacrylate (CAS No. 94108-97-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ditrimethylolpropane tetraacrylate*

Cat. No.: *B1581405*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ditrimethylolpropane tetraacrylate (DTMPTA), identified by CAS number 94108-97-1, is a multifunctional acrylate monomer. Due to its tetra-functionality, it is a crucial crosslinking agent in polymer chemistry. Its ability to rapidly polymerize under ultraviolet (UV) or electron beam (EB) radiation makes it a valuable component in the formulation of coatings, inks, adhesives, and, increasingly, in the development of biocompatible materials for medical applications.[\[1\]](#)[\[2\]](#) This guide provides a comprehensive overview of the properties, synthesis, and applications of DTMPTA, with a particular focus on its relevance to the biomedical and pharmaceutical research fields.

Physicochemical and Spectral Properties

DTMPTA is a viscous, colorless to light orange or yellow liquid.[\[3\]](#) Its key properties are summarized in the tables below.

Table 1: Physicochemical Properties of Ditrimethylolpropane Tetraacrylate

Property	Value	Reference(s)
CAS Number	94108-97-1	[4]
Molecular Formula	C ₂₄ H ₃₄ O ₉	[1]
Molecular Weight	466.53 g/mol	[1][3]
Density	1.101 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.479	[2]
Physical State	Viscous liquid	[5]
Solubility	Insoluble in water	[6]
Inhibitor	Typically contains 1000 ppm Monomethyl ether hydroquinone (MEHQ)	[5]

Table 2: Spectral Data References for Ditrimethylolpropane Tetraacrylate

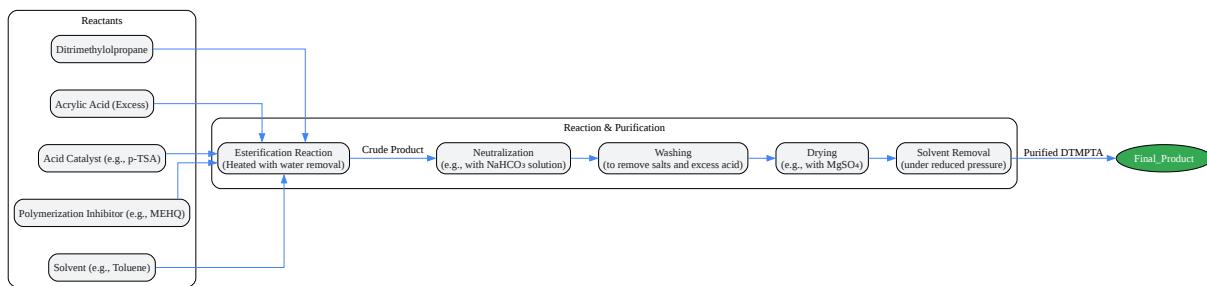
Spectrum Type	Data Source
¹ H NMR	Available on PubChem, sourced from commercial suppliers like Sigma-Aldrich.[4]
¹³ C NMR	Available on PubChem, sourced from commercial suppliers.[4]
FT-IR	Available on PubChem, sourced from commercial suppliers like Bio-Rad.[4]
Mass Spectrometry	Data can be inferred from the molecular weight.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Ditrimethylolpropane tetraacrylate** is not readily available in peer-reviewed literature, a general method can be inferred from patents describing the synthesis of similar polyol acrylates, such as trimethylolpropane triacrylate. The synthesis typically involves the esterification of

ditrimethylolpropane with acrylic acid in the presence of an acid catalyst and a polymerization inhibitor.

Representative Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Ditrimethylolpropane tetraacrylate**.

Experimental Protocol: Representative Synthesis of a Polyol Acrylate

This protocol is adapted from a method for a similar compound and should be optimized for the synthesis of DTMPTA.

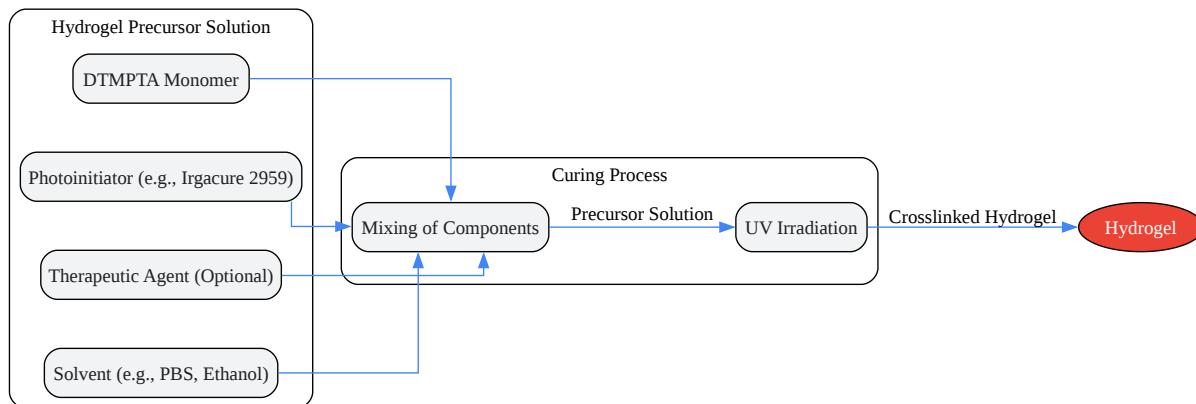
- **Charging the Reactor:** A reaction vessel equipped with a stirrer, thermometer, Dean-Stark trap, and condenser is charged with ditrimethylolpropane, an excess of acrylic acid (typically 4-5 molar equivalents), an acid catalyst such as p-toluenesulfonic acid (p-TSA), a polymerization inhibitor like MEHQ, and a solvent capable of forming an azeotrope with water (e.g., toluene).
- **Esterification:** The mixture is heated to reflux. The water produced during the esterification is removed azeotropically using the Dean-Stark trap. The reaction progress is monitored by measuring the amount of water collected.
- **Neutralization and Washing:** Once the theoretical amount of water has been collected, the reaction mixture is cooled. The acidic catalyst is neutralized with a weak base, such as a sodium bicarbonate solution. The organic layer is then washed multiple times with water to remove any remaining salts and excess acrylic acid.
- **Drying and Solvent Removal:** The organic layer is dried over an anhydrous salt, such as magnesium sulfate, and then filtered. The solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The final product, crude DTMPTA, may be further purified by column chromatography if necessary to yield a high-purity product.

Applications in Research and Drug Development

The primary application of DTMPTA in a research context, particularly in drug development, is as a crosslinker in the formation of hydrogels for controlled drug delivery and tissue engineering scaffolds.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Hydrogel Formation via Photopolymerization

DTMPTA can be readily polymerized using a photoinitiator and exposure to UV light. This process is rapid and can be performed under mild conditions, making it suitable for encapsulating sensitive therapeutic agents.



[Click to download full resolution via product page](#)

Caption: Workflow for hydrogel formation using DTMPTA via photopolymerization.

Experimental Protocol: Fabrication of a DTMPTA-based Hydrogel for Drug Release

This is a general protocol and should be adapted based on the specific application and drug.

- Preparation of the Precursor Solution:
 - Dissolve the photoinitiator (e.g., 0.5-2% w/w) in a suitable solvent (e.g., phosphate-buffered saline for biomedical applications, or an organic solvent for other uses).
 - Add the **Dtrimethylolpropane tetraacrylate** monomer to the photoinitiator solution and mix until a homogenous solution is formed. The concentration of DTMPTA will determine the crosslinking density and mechanical properties of the final hydrogel.

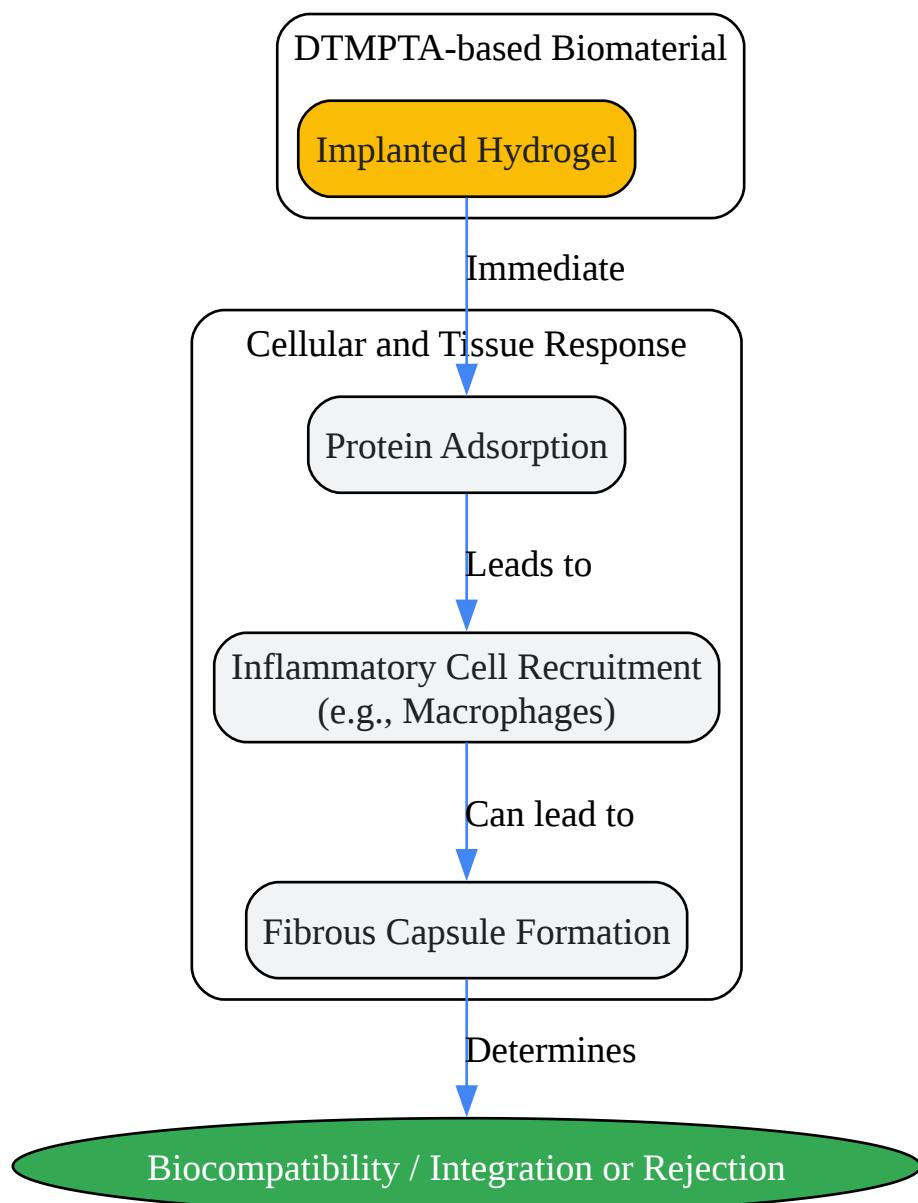
- If encapsulating a therapeutic agent, dissolve or suspend the drug in the precursor solution. Ensure the drug is stable under UV exposure and does not inhibit the polymerization reaction.
- Photopolymerization:
 - Pipette the precursor solution into a mold of the desired shape and size (e.g., a petri dish, between two glass plates with a spacer).
 - Expose the solution to a UV light source (e.g., 365 nm) for a sufficient time to ensure complete polymerization. The exposure time will depend on the concentration of the photoinitiator, the intensity of the UV source, and the thickness of the sample.
- Post-curing and Swelling:
 - After polymerization, the hydrogel can be removed from the mold.
 - To remove any unreacted monomer and photoinitiator, the hydrogel should be washed extensively in a suitable solvent (e.g., sterile PBS for biomedical applications).
 - The swelling ratio of the hydrogel can be determined by measuring its weight before and after equilibration in the desired buffer.
- Drug Release Study:
 - Place the drug-loaded hydrogel in a known volume of release medium (e.g., PBS at 37 °C).
 - At predetermined time intervals, withdraw aliquots of the release medium and replace with fresh medium to maintain sink conditions.
 - Analyze the concentration of the released drug in the aliquots using a suitable analytical technique (e.g., UV-Vis spectrophotometry, HPLC).

Biological Effects and Biocompatibility

There is limited direct research on the specific signaling pathways affected by **Ditrimethylolpropane tetraacrylate** monomer. The primary focus of biocompatibility studies

has been on the final, crosslinked polymer networks.

- **Monomer Toxicity:** Like many acrylate monomers, DTMPTA is classified as a skin and eye irritant.^[6] It is crucial to handle the unpolymerized monomer with appropriate personal protective equipment to avoid direct contact.
- **Polymer Biocompatibility:** The biocompatibility of the final hydrogel is highly dependent on the degree of polymerization and the amount of residual, unreacted monomer. Thorough washing after curing is essential to remove any leachable components that could cause cytotoxicity.
- **Cellular Response:** Studies on similar acrylate-based hydrogels for tissue engineering have shown that the surface properties of the polymer, such as hydrophilicity and topography, can influence cell adhesion and proliferation.^{[9][10]} While specific signaling pathways are not elucidated for DTMPTA, the general cellular response to a biomaterial implant involves an initial foreign body response, which can be modulated by the material's properties.^[11]



[Click to download full resolution via product page](#)

Caption: General logical flow of the foreign body response to an implanted biomaterial.

Safety and Handling

Ditrimethylolpropane tetraacrylate is an irritant and should be handled with care.

Table 3: Hazard and Precautionary Statements

GHS Classification	Hazard Statements	Precautionary Statements	Reference(s)
Skin Irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.

Conclusion

Ditrimethylolpropane tetraacrylate is a versatile tetrafunctional monomer with significant applications in materials science. For researchers in drug development and biomedical engineering, its utility as a crosslinker for forming hydrogels via photopolymerization is of particular interest. While the monomer itself requires careful handling due to its irritant nature, the resulting crosslinked polymers, when properly prepared and purified, offer a promising platform for controlled drug delivery and tissue engineering applications. Further research is needed to fully elucidate the specific biological interactions and signaling pathways associated with DTMPTA-based biomaterials to further optimize their design for clinical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. DI(TRIMETHYLOLPROPANE) TETRAACRYLATE | 94108-97-1 [chemicalbook.com]
- 3. mdpi.com [mdpi.com]
- 4. D trimethylolpropane tetraacrylate | C24H34O9 | CID 175585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ジ(トリメチロールプロパン)テトラアクリラート average Mw 466 | Sigma-Aldrich [sigmaaldrich.com]
- 6. arkema.com [arkema.com]
- 7. Hydrogels and Their Applications in Targeted Drug Delivery [mdpi.com]
- 8. Designing hydrogels for controlled drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Densely crosslinked polymer networks of poly(ethylene glycol) in trimethylolpropane triacrylate for cell-adhesion-resistant surfaces - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Fabrication and Characterization of Thiol- Triacrylate Polymer via Michael Addition Reaction for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Foreign body response to synthetic polymer biomaterials and the role of adaptive immunity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to D trimethylolpropane Tetraacrylate (CAS No. 94108-97-1)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581405#ditrimethylolpropane-tetraacrylate-cas-number-94108-97-1-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com